

# An In-depth Technical Guide to Tetraoctyltin (C<sub>32</sub>H<sub>68</sub>Sn)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tetraoctyltin

Cat. No.: B036588

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **tetraoctyltin**, a tetra-substituted organotin compound. It covers its physicochemical properties, synthesis and purification methods, key applications, and toxicological profile. Detailed experimental protocols and diagrams of relevant processes are included to support advanced research and development.

## Physicochemical Properties

**Tetraoctyltin**, also known as tetra-n-octylstannane, is a liquid organotin compound with the chemical formula [CH<sub>3</sub>(CH<sub>2</sub>)<sub>7</sub>]<sub>4</sub>Sn.<sup>[1]</sup> Its properties are summarized in the table below.

| Property            | Value   | Reference |
|---------------------|---|-----------|
| Molecular Formula   | C32H68Sn  | [2]       |
| Molecular Weight    | 571.59 g/mol  | [1][3]    |
| Exact Mass          | 572.434305 Da   | [4]       |
| CAS Number          | 3590-84-9   | [1]       |
| Appearance          | Clear to yellow liquid, may be slightly hazy or oily            | [1][5][6] |
| Density             | 0.98 g/cm <sup>3</sup> at 20°C                                  | [1]       |
| Boiling Point       | 549.4°C at 760 mmHg; 268°C at 13 hPa                            | [1][4]    |
| Flash Point         | 180°C (356°F)   | [1]       |
| Refractive Index    | 1.4677  | [3][4]    |
| Vapor Pressure      | 0 Pa at 25°C  | [3][4]    |
| Solubility          | Soluble in Chloroform;<br>Sparingly soluble in Ethyl<br>Acetate | [3][4]    |
| Storage Temperature | Store below +30°C   | [3][4]    |
| LogP                | 12.87720  | [4]       |

## Synthesis, Purification, and Experimental Protocols

The synthesis of **tetraoctyltin** can be achieved through processes developed for tetra-alkyl tin compounds. The purification of related precursors like tin tetrachloride often involves rectification to remove metallic impurities.[7]

This protocol is adapted from a general method for preparing tetra-alkyl tin compounds.[8] It involves the reaction of a sodium dispersion with an alkyl halide.

Methodology:

- Charge a 2-liter flask with 92 g (4.0 mols) of sodium and 400 g of tetra-n-octyl tin under a nitrogen atmosphere.
- Heat the mixture to 110°C to melt the sodium.
- Vigorously agitate the mixture to create a fine dispersion of sodium particles (1-20 microns).
- Cool the dispersion to below the melting point of sodium while maintaining agitation.
- Slowly add n-octyl chloride to the sodium dispersion. The temperature should be maintained, potentially with a cooling bath, to control the exothermic reaction.
- After the addition is complete, stir the reaction mixture for an additional hour.
- Dilute the mixture with water to separate the product layer.

Purification involves removing moisture and unreacted reagents.<sup>[8]</sup>

Methodology:

- Separate the organic product layer from the aqueous layer after the synthesis reaction.
- Heat the product layer to 170°C under a vacuum (e.g., 20 mm Hg).
- This process strips the product of residual moisture and excess n-octyl chloride, yielding the purified tetra-n-octyl tin.

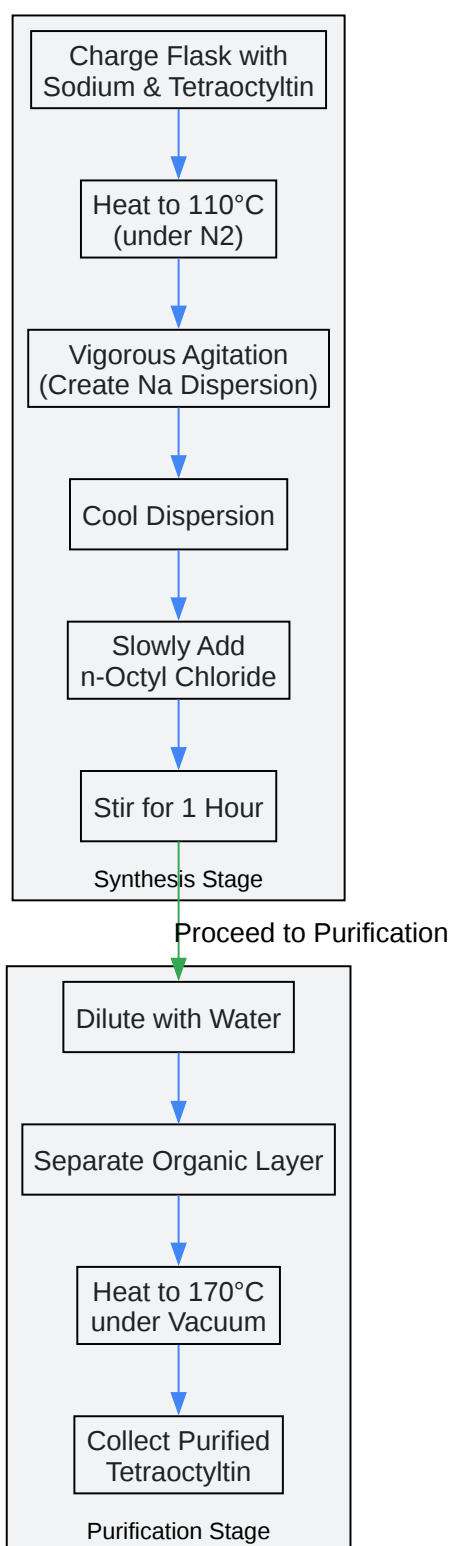


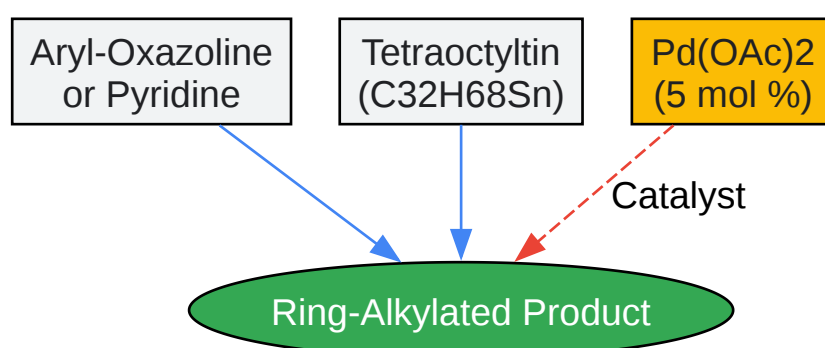
Diagram 1: Synthesis and Purification Workflow for Tetraoctyltin

[Click to download full resolution via product page](#)Diagram 1: Synthesis and Purification Workflow for **Tetraoctyltin**.

**Tetraoctyltin** serves as an alkylating agent in palladium-catalyzed reactions to functionalize aromatic rings.[3][4][6]

Methodology:

- In a reaction vessel, combine the substrate (e.g., 2-aryl-4,4-dimethyl-2-oxazoline or a substituted pyridine) with **tetraoctyltin**.
- Add 5 mol % of a Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ ) catalyst.
- Conduct the reaction under appropriate solvent and temperature conditions, typically with heating, to facilitate the coupling.
- Monitor the reaction progress using techniques like TLC or GC-MS.
- Upon completion, purify the product using column chromatography to isolate the benzene ring-alkylated product.



[Click to download full resolution via product page](#)

Diagram 2: Palladium-Catalyzed C-H Alkylation Reaction.

## Applications in Research and Industry

**Tetraoctyltin** is primarily utilized as a chemical intermediate and reagent in various processes.

- **PVC Stabilizers:** It is a key intermediate in the manufacturing of octyltin stabilizers, which are used as heat stabilizers for polyvinyl chloride (PVC). Commercial grades are suitable for

producing FDA-approved food-grade octyltin stabilizers.[5]

- **Catalysis:** It can be used as a catalyst in certain chemical reactions.[9]
- **Organic Synthesis:** As demonstrated in Protocol 3, it is a valuable reagent for creating carbon-carbon bonds through palladium-catalyzed cross-coupling, allowing for the direct alkylation of C-H bonds on aromatic rings.[3][4]
- **Starting Material:** It serves as a precursor for the synthesis of other organotin compounds.[9]

## Biological Activity and Toxicology

While organotin compounds are known for a range of biological effects, tetra-substituted versions like **tetraoctyltin** are considered relatively non-toxic compared to their tri-, di-, and mono-substituted counterparts.[9] However, they can metabolize or degrade into more toxic forms in the environment.[9]

- **Immunotoxicity:** Unlike many other organotins, studies have shown that **tetraoctyltin** did not induce atrophy of lymphoid organs such as the thymus.[10][11]
- **General Organotin Toxicity:** The toxicity of organotin compounds is generally linked to their ability to disrupt cellular processes. They can suppress DNA and protein synthesis, induce apoptosis (programmed cell death), and interfere with intracellular calcium regulation.[2] This disruption can lead to neurotoxic and immunotoxic effects.[2][12] The mechanism often involves impairing the function of the Golgi apparatus and endoplasmic reticulum, which in turn inhibits signal transduction pathways dependent on phospholipid metabolism.[12]

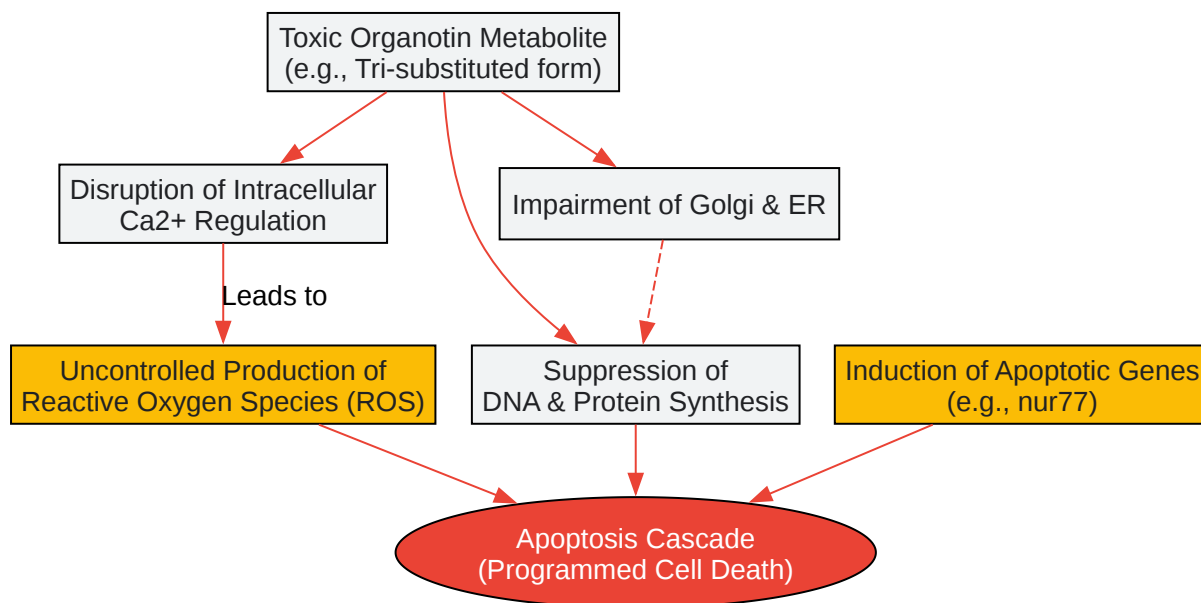


Diagram 3: Generalized Organotin-Induced Apoptosis Pathway

[Click to download full resolution via product page](#)

Diagram 3: Generalized Organotin-Induced Apoptosis Pathway.

Below is a summary of the known toxicological and safety data for **tetraoctyltin**.

| Safety Data              | Value / Classification   | Reference |
|--------------------------|--|-----------|
| Acute Oral Toxicity      | LD50: > 4000 mg/kg (Rat)   | [1][13]   |
| Hazard Statements        | H315: Causes skin irritation<br>H319: Causes serious eye irritation<br>H335: May cause respiratory irritation<br>H413: May cause long lasting harmful effects to aquatic life  | [1][2]    |
| Precautionary Statements | P261: Avoid breathing dust/fume/gas/mist/vapors/spray<br>P273: Avoid release to the environment<br>P280: Wear protective gloves/eye protection/face protection<br>P302+P352: IF ON SKIN: Wash with plenty of water<br>P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. | [1][13]   |
| Target Organs            | Respiratory system   | [1]       |
| GHS Pictograms           | Warning  | [1]       |

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Tetraoctyltin for synthesis 3590-84-9 [sigmaaldrich.com]



- 2. Tetraoctyltin | C<sub>32</sub>H<sub>68</sub>Sn | CID 77145 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Tetraoctyltin | 3590-84-9 [chemicalbook.com]
- 4. Tetraoctyltin | lookchem [lookchem.com]
- 5. stannica.com [stannica.com]
- 6. Tetraoctyltin CAS#: 3590-84-9 [m.chemicalbook.com]
- 7. researchgate.net [researchgate.net]
- 8. US3059012A - Alkyl tin - Google Patents [patents.google.com]
- 9. chromatographyonline.com [chromatographyonline.com]
- 10. HEALTH EFFECTS - Toxicological Profile for Tin and Tin Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 11. atsdr.cdc.gov [atsdr.cdc.gov]
- 12. [Biological activity of tin and immunity] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. bg.cpachem.com [bg.cpachem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Tetraoctyltin (C<sub>32</sub>H<sub>68</sub>Sn)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b036588#tetraoctyltin-molecular-formula-c32h68sn]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)